

An In-depth Technical Guide to (R)-Methyl 3-hydroxytetradecanoate

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Compound of Interest

Compound Name: (R)-Methyl 3-hydroxytetradecanoate

Cat. No.: B016835

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CAS Number: 76062-97-0

Abstract

This technical guide provides a comprehensive overview of **(R)-Methyl 3-hydroxytetradecanoate**, a chiral specialty chemical with significant applications in the fields of immunology and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries. It covers the physicochemical properties, synthesis, purification, and analytical characterization of **(R)-Methyl 3-hydroxytetradecanoate**. Furthermore, it delves into its biological significance, particularly its role as a key component of lipid A and its interaction with the Toll-like receptor 4 (TLR4) signaling pathway, a critical aspect of the innate immune system. Detailed experimental protocols, data summaries, and pathway diagrams are provided to facilitate a deeper understanding and practical application of this compound in research and development.

Introduction

(R)-Methyl 3-hydroxytetradecanoate is a fatty acid methyl ester that plays a crucial role in the structure of lipid A, the hydrophobic anchor of lipopolysaccharide (LPS) found in the outer membrane of Gram-negative bacteria. The precise stereochemistry of this molecule is vital for the biological activity of lipid A, which is a potent activator of the innate immune system through its interaction with the Toll-like receptor 4 (TLR4). Understanding the properties and synthesis of **(R)-Methyl 3-hydroxytetradecanoate** is therefore essential for the development of synthetic

lipid A analogs as vaccine adjuvants, immunomodulators, and potential therapeutics for inflammatory diseases.

Physicochemical Properties

(R)-Methyl 3-hydroxytetradecanoate is a white solid at room temperature.^[1] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	76062-97-0	[2]
Molecular Formula	C15H30O3	[2]
Molecular Weight	258.40 g/mol	[3]
IUPAC Name	methyl (3R)-3-hydroxytetradecanoate	[2]
Melting Point	39-40 °C	[1]
Boiling Point	359.1±15.0 °C at 760 mmHg	[1]
Appearance	White solid	[1]
Solubility	Soluble in organic solvents such as ethanol, ether, and chloroform. ^[3]	[3]
Storage Temperature	-20°C	[4]

Synthesis and Purification

The synthesis of **(R)-Methyl 3-hydroxytetradecanoate** can be achieved through several enantioselective methods. A common approach involves the asymmetric hydrogenation of the corresponding β -keto ester, methyl 3-oxotetradecanoate, using a chiral catalyst.

Experimental Protocol: Enantioselective Synthesis

This protocol is a generalized method based on the asymmetric hydrogenation of β -keto esters.

Materials:

- Methyl 3-oxotetradecanoate
- (R)-BINAP-Ru(II) catalyst
- Methanol (degassed)
- Hydrogen gas (high pressure)
- High-pressure autoclave

Procedure:

- In a dry Schlenk tube under an inert atmosphere (e.g., argon), dissolve methyl 3-oxotetradecanoate in degassed methanol.
- Add the (R)-BINAP-Ru(II) catalyst to the solution.
- Transfer the reaction mixture to a high-pressure autoclave.
- Pressurize the autoclave with hydrogen gas to a pressure of 50-100 atm.
- Stir the reaction mixture at room temperature for 12-24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, carefully release the pressure from the autoclave.
- Concentrate the reaction mixture under reduced pressure to remove the methanol.
- The crude product can then be purified by column chromatography.

Experimental Protocol: Purification

Materials:

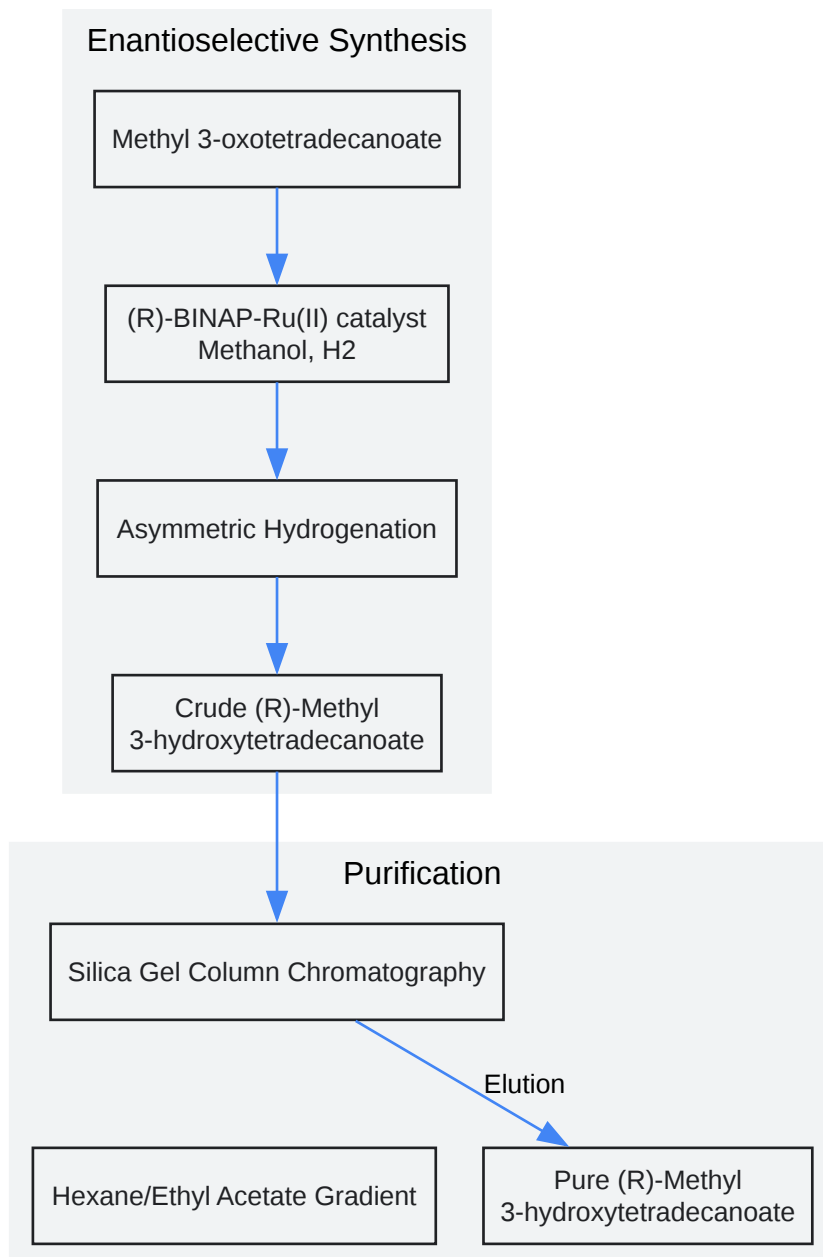
- Crude **(R)-Methyl 3-hydroxytetradecanoate**

- Silica gel for column chromatography
- Hexane
- Ethyl acetate

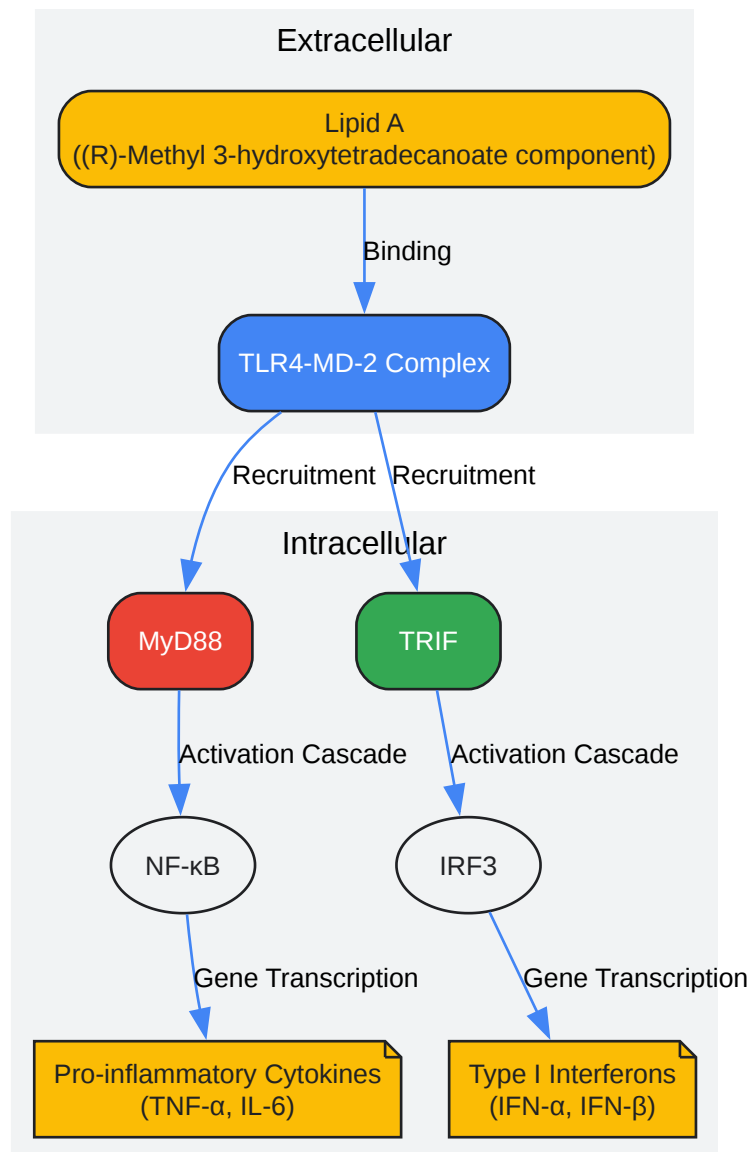
Procedure:

- Prepare a silica gel column using a slurry of silica gel in hexane.
- Dissolve the crude product in a minimal amount of a suitable solvent (e.g., dichloromethane or a hexane/ethyl acetate mixture).
- Load the dissolved sample onto the top of the silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane, starting with a low concentration of ethyl acetate and gradually increasing it.
- Collect fractions and analyze them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and evaporate the solvent under reduced pressure to obtain purified **(R)-Methyl 3-hydroxytetradecanoate**.

Synthesis and Purification Workflow



TLR4 Signaling Pathway

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